

A Technical Guide to 2-Bromo-6-butoxynaphthalene: Synonyms, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Bromo-6-butoxynaphthalene**

Cat. No.: **B1275572**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-6-butoxynaphthalene**, a key intermediate in organic synthesis. The document details its alternative names and chemical identifiers, summarizes its physicochemical properties, and provides a detailed experimental protocol for its synthesis.

Nomenclature and Identification

2-Bromo-6-butoxynaphthalene is known by several alternative names and is cataloged under various chemical identifiers. A clear understanding of this nomenclature is crucial for accurate literature searches and material sourcing.

Identifier Type	Identifier
Systematic Name	2-bromo-6-butoxynaphthalene
CAS Number	66217-20-7 [1] [2] [3]
Molecular Formula	C14H15BrO [1] [2] [3]
Molecular Weight	279.17 g/mol [1] [2] [3]
Synonyms	2-Bromo-6-n-butoxynaphthalene, 2-bromo-6-n-butyloxynaphthalene, Naphthalene, 2-bromo-6-butoxy- [1] [2] [4]
Depositor-Supplied Synonyms	MFCD01568860, ACMC-209nu3, SCHEMBL1608519, CTK5C3655, KS-00000DBU, DTXSID50396566 [1] [2] [4]

A closely related isomer, 2-Bromo-6-(sec-butoxy)naphthalene, should be distinguished by its unique CAS number, 1492479-97-6.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-6-butoxynaphthalene** is presented below.

Property	Value
Melting Point	54.0-55.3 °C (from methanol) [1]
Boiling Point	364.7°C at 760 mmHg [1]
Density	1.309 g/cm ³ [1]
Flash Point	147.9°C [1]
Refractive Index	1.593 [1]

Synthesis of 2-Bromo-6-butoxynaphthalene

The synthesis of **2-Bromo-6-butoxynaphthalene** is typically achieved through a two-step process starting from β -naphthol. The first step involves the synthesis of the key intermediate, 6-bromo-2-naphthol, which is then followed by a Williamson ether synthesis to yield the final product.

Experimental Protocol

Step 1: Synthesis of 6-Bromo-2-naphthol from β -Naphthol

This procedure is adapted from established methods for the bromination of β -naphthol.

- **Bromination:** In a suitable reaction vessel, dissolve β -naphthol (1 mole) in glacial acetic acid. Slowly add a solution of bromine (2 moles) in acetic acid to the reaction mixture while maintaining the temperature and stirring. The reaction is exothermic and may require cooling.
- **Reduction:** Following the bromination, the resulting 1,6-dibromo-2-naphthol can be reduced to 6-bromo-2-naphthol. This is achieved by the addition of a reducing agent, such as tin and hydrochloric acid or stannous chloride, to the reaction mixture. The mixture is heated until the reduction is complete.
- **Isolation and Purification:** The crude 6-bromo-2-naphthol is isolated by filtration and can be purified by recrystallization from a suitable solvent like ethanol.

Step 2: Synthesis of **2-Bromo-6-butoxynaphthalene** from 6-Bromo-2-naphthol

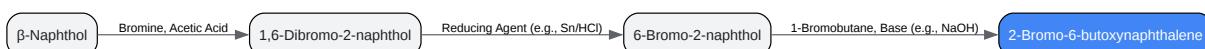
This step is a Williamson ether synthesis.

- **Deprotonation:** In a reaction flask, dissolve 6-bromo-2-naphthol (1 mole) in a suitable solvent such as tetrahydrofuran. Add a base, for instance, sodium hydroxide, to deprotonate the hydroxyl group, forming the corresponding naphthoxide salt.
- **Alkylation:** To the solution of the naphthoxide salt, add 1-bromobutane (1.1 moles). Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete, which can be monitored by thin-layer chromatography.

- Work-up and Purification: After cooling, the reaction mixture is quenched with water and extracted with an organic solvent like ethyl acetate. The organic layer is then washed, dried, and the solvent is removed under reduced pressure. The crude **2-Bromo-6-butoxynaphthalene** can be purified by column chromatography or recrystallization from methanol to yield the final product.[1]

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **2-Bromo-6-butoxynaphthalene**.



[Click to download full resolution via product page](#)

Caption: Synthetic route to **2-Bromo-6-butoxynaphthalene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-BROMO-6-BUTOXYNAPHTHALENE synthesis - chemicalbook [chemicalbook.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. nbinno.com [nbino.com]
- 4. EP0179447B1 - Process for the synthesis of 2-methoxy-6-bromo-naphthalene - Google Patents [patents.google.com]
- 5. prepchem.com [prepchem.com]
- 6. WO1998042647A1 - Process for the manufacture of 2-bromo-6-methoxynaphthalene - Google Patents [patents.google.com]
- 7. Organic Syntheses Procedure [orgsyn.org]

- To cite this document: BenchChem. [A Technical Guide to 2-Bromo-6-butoxynaphthalene: Synonyms, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1275572#2-bromo-6-butoxynaphthalene-synonyms-and-alternative-names>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com